

Application Note: Comprehensive Analytical Characterization of 5-(Trifluoromethoxy)indolin-2-one

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Compound of Interest

Compound Name: 5-(Trifluoromethoxy)indolin-2-one

CAS No.: 403853-48-5

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Introduction: The Significance of Rigorous Characterization

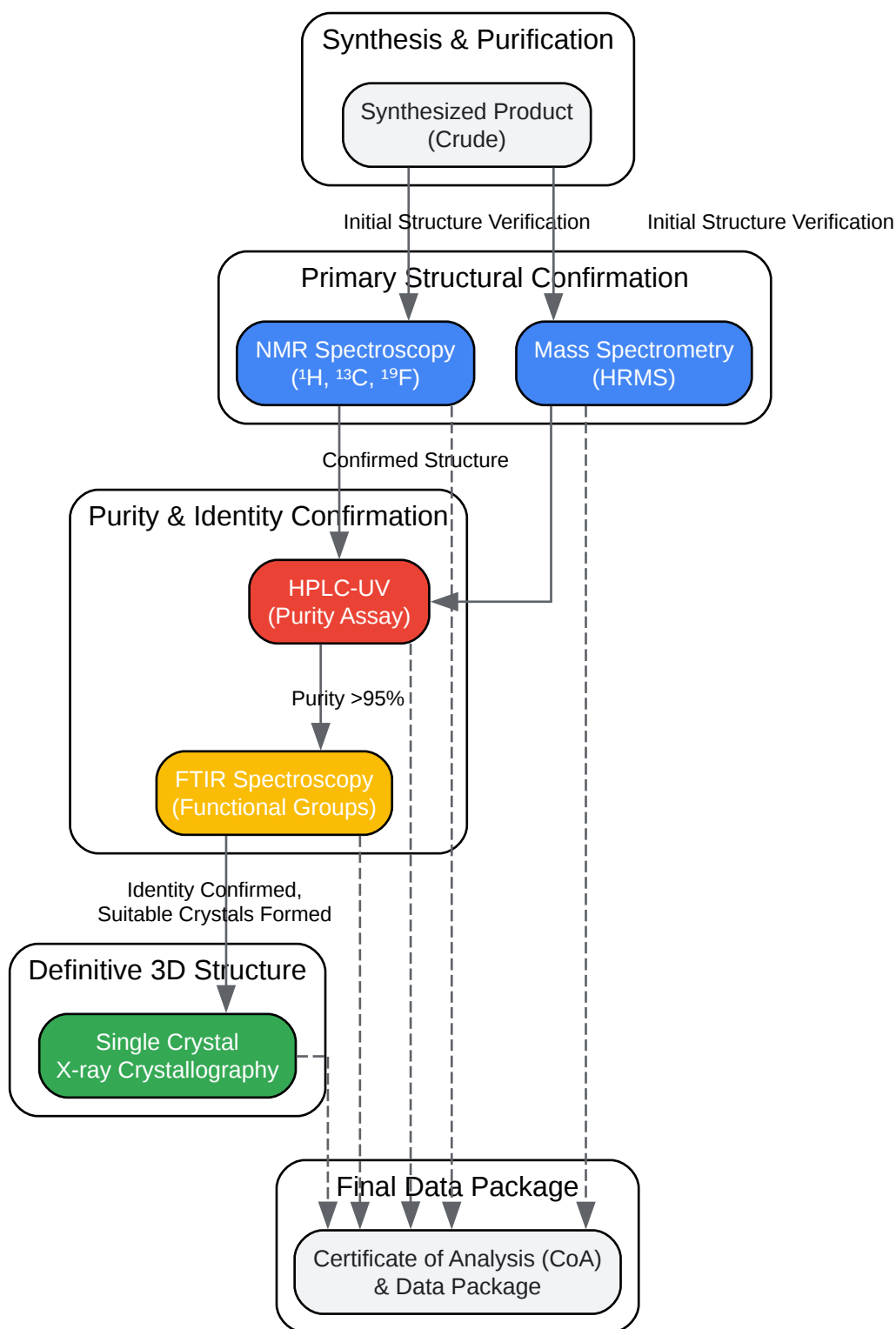
5-(Trifluoromethoxy)indolin-2-one is a key heterocyclic scaffold in modern medicinal chemistry. The indolin-2-one (or oxindole) core is a privileged structure found in numerous bioactive compounds, while the 5-(trifluoromethoxy) substituent offers a unique combination of properties.^{[1][2]} The -OCF₃ group is a strong electron-withdrawing moiety and a lipophilic hydrogen bond acceptor, which can significantly enhance metabolic stability, binding affinity, and cell permeability of drug candidates. Given its therapeutic potential, ensuring the identity, purity, and structural integrity of **5-(Trifluoromethoxy)indolin-2-one** is paramount for reproducible downstream biological assays and adherence to regulatory standards.

This application note provides a comprehensive guide to the essential analytical techniques required for the definitive characterization of this molecule. It is designed not as a rigid template, but as a framework built on scientific first principles, guiding the researcher through the causality of experimental choices and ensuring the generation of robust, reliable, and

defensible analytical data. Each protocol is designed as a self-validating system, incorporating principles from authoritative guidelines such as the International Council for Harmonisation (ICH) Q2(R1) and the United States Pharmacopeia (USP).[\[3\]](#)[\[4\]](#)[\[5\]](#)

Overall Analytical Workflow

A multi-technique approach is essential to unambiguously characterize the molecule. Each technique provides a unique and complementary piece of the structural puzzle. The following diagram illustrates a typical workflow for comprehensive characterization.



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Caption: Comprehensive analytical workflow for **5-(Trifluoromethoxy)indolin-2-one**.

Nuclear Magnetic Resonance (NMR) Spectroscopy: The Blueprint of the Molecule

Expertise & Experience (The "Why"): NMR spectroscopy is the most powerful tool for the primary elucidation of molecular structure in solution. For **5-(Trifluoromethoxy)indolin-2-one**, a combination of ^1H , ^{13}C , and ^{19}F NMR experiments provides a complete picture of the molecule's covalent framework.

- ^1H NMR identifies the number and connectivity of protons, revealing the substitution pattern on the aromatic ring and the CH_2 group of the indolinone core.
- ^{13}C NMR determines the number of unique carbon environments, confirming the presence of the carbonyl group, the aromatic carbons, the aliphatic CH_2 , and the carbon of the trifluoromethoxy group.
- ^{19}F NMR is indispensable for this molecule. It provides a direct and highly sensitive signal for the $-\text{OCF}_3$ group.^{[6][7]} The chemical shift is sensitive to the electronic environment, and its singlet nature (in the absence of other fluorine atoms) is a key diagnostic feature.^[6]

Trustworthiness (The "How"): The following protocols are designed for a standard 400 MHz NMR spectrometer. All procedures should be performed using high-purity deuterated solvents.

Protocol 1.1: ^1H and ^{13}C NMR Analysis

- Sample Preparation: Accurately weigh 5-10 mg of the sample and dissolve it in ~0.6 mL of Deuterated Dimethyl Sulfoxide (DMSO-d_6) or Chloroform-d (CDCl_3). The choice of solvent is critical; DMSO-d_6 is often preferred for its ability to solubilize a wide range of compounds and for clearly resolving the N-H proton signal.
- Instrument Setup (^1H NMR):
 - Tune and shim the probe for the specific sample.
 - Acquire a standard 1D proton spectrum with a spectral width of approximately 12 ppm, centered around 6 ppm.
 - Use a sufficient number of scans (typically 16-64) to achieve a good signal-to-noise ratio.

- Instrument Setup (^{13}C NMR):
 - Acquire a proton-decoupled ^{13}C spectrum.
 - Use a spectral width of ~ 220 ppm.
 - A larger number of scans (e.g., 1024 or more) will be required due to the low natural abundance of ^{13}C .
- Data Processing and Interpretation:
 - Process the spectra using appropriate software (e.g., MestReNova, TopSpin). Apply Fourier transformation, phase correction, and baseline correction.
 - Calibrate the ^1H spectrum to the residual solvent peak (e.g., DMSO at 2.50 ppm) and the ^{13}C spectrum accordingly (e.g., DMSO at 39.52 ppm).
 - Integrate the ^1H signals to determine proton ratios.
 - Analyze chemical shifts, multiplicities (singlet, doublet, etc.), and coupling constants to assign signals to specific protons and carbons in the structure.

Protocol 1.2: ^{19}F NMR Analysis

- Sample Preparation: The same sample prepared for $^1\text{H}/^{13}\text{C}$ NMR can be used.
- Instrument Setup:
 - Switch the spectrometer to the ^{19}F channel.
 - Acquire a proton-decoupled ^{19}F spectrum.
 - The chemical shift range for organofluorine compounds is large; a spectral width of at least 200 ppm is recommended.[6] The trifluoromethoxy group on an aromatic ring is expected to appear between -56 to -60 ppm.
 - Use an external reference standard if precise chemical shift reporting is required, though modern spectrometers can often reference internally.

- Data Interpretation:
 - The spectrum should show a sharp singlet corresponding to the three equivalent fluorine atoms of the $-\text{OCF}_3$ group. The absence of coupling to protons on the aromatic ring is characteristic.

Expected NMR Data (Illustrative)	^1H NMR (DMSO- d_6 , 400 MHz)	^{13}C NMR (DMSO- d_6 , 101 MHz)	^{19}F NMR (DMSO- d_6 , 376 MHz)
N-H	~10.4 ppm (singlet, broad)	N/A	N/A
Aromatic-H	7.0 - 7.3 ppm (multiplets)	108 - 145 ppm	N/A
CH_2	~3.5 ppm (singlet)	~36 ppm	N/A
C=O	N/A	~175 ppm	N/A
C- OCF_3	N/A	~144 ppm (quartet, small J)	N/A
$-\text{OCF}_3$	N/A	~120 ppm (quartet, large J)	~ -58 ppm (singlet)

Mass Spectrometry (MS): Confirming Molecular Weight and Integrity

Expertise & Experience (The "Why"): Mass spectrometry provides the exact molecular weight of the compound, which is one of the most critical pieces of data for confirming its identity. High-Resolution Mass Spectrometry (HRMS) is particularly powerful as it can determine the elemental composition, distinguishing the target molecule from isomers or other compounds with the same nominal mass. Electrospray Ionization (ESI) is a soft ionization technique well-suited for polar, nitrogen-containing molecules like indolin-2-ones.[8][9]

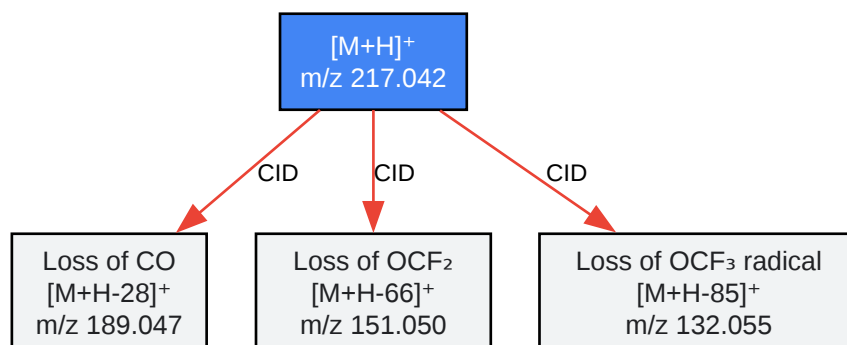
Trustworthiness (The "How"): The protocol below describes analysis using a Liquid Chromatography-Mass Spectrometry (LC-MS) system with an ESI source, which is common for

routine analysis. For definitive elemental composition, direct infusion into a high-resolution instrument (e.g., TOF or Orbitrap) is recommended.

Protocol 2.1: ESI-MS Analysis

- Sample Preparation: Prepare a dilute solution of the sample (~10-50 µg/mL) in a suitable solvent such as methanol or acetonitrile. The solvent should be miscible with the LC-MS mobile phase.
- Instrument Setup (Positive Ion Mode):
 - Ion Source: Electrospray Ionization (ESI).
 - Polarity: Positive. The indolin-2-one nitrogen and amide can be protonated.
 - Scan Range: Set a mass range that comfortably includes the expected molecular ion, e.g., m/z 100-500.
 - Capillary Voltage: Typically 3-4 kV.
 - Nebulizer Gas (N₂): Adjust for a stable spray (e.g., 30-40 psi).
 - Drying Gas (N₂): Set flow and temperature (e.g., 10 L/min, 300 °C) to ensure efficient desolvation.
- Data Acquisition and Interpretation:
 - Inject the sample via direct infusion or through an HPLC system.
 - The primary ion to look for is the protonated molecule, [M+H]⁺. For **5-(Trifluoromethoxy)indolin-2-one** (C₉H₆F₃NO₂), the expected monoisotopic mass is 217.035. The [M+H]⁺ ion should therefore appear at m/z 217.042.
 - Also, look for common adducts like the sodium adduct [M+Na]⁺ at m/z 239.024.
 - For HRMS, the measured mass should be within 5 ppm of the calculated exact mass to confirm the elemental formula.

- Analysis of the fragmentation pattern (MS/MS) can provide further structural confirmation by breaking the molecule apart and analyzing the masses of the resulting fragments.[10][11][12]



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Caption: Plausible fragmentation pathways for $[M+H]^+$ of the target molecule in MS/MS.

High-Performance Liquid Chromatography (HPLC): The Gold Standard for Purity

Expertise & Experience (The "Why"): HPLC is the definitive technique for assessing the purity of a chemical compound. For pharmaceutical development, demonstrating high purity is non-negotiable. A well-developed Reversed-Phase HPLC (RP-HPLC) method can separate the target compound from starting materials, by-products, and degradation products.[13][14] The UV detector is ideal as the indolin-2-one core contains a strong chromophore.

Trustworthiness (The "How"): This protocol outlines a general-purpose RP-HPLC method suitable for purity analysis. Method validation should be performed according to ICH Q2(R1) guidelines to ensure linearity, accuracy, precision, and robustness.[4][5][15]

Protocol 3.1: RP-HPLC Purity Assay

- Sample and Standard Preparation:
 - Sample Stock: Accurately weigh ~5 mg of the compound and dissolve in 10 mL of a 50:50 mixture of acetonitrile and water (or another suitable diluent) to make a 0.5 mg/mL solution.

- Working Sample: Dilute the stock solution further to ~0.1 mg/mL for injection.
- Chromatographic Conditions:
 - The parameters below provide a good starting point for method development. They should be optimized to ensure the main peak is well-resolved from any impurities.

Parameter	Condition	Rationale
Column	C18, 4.6 x 150 mm, 5 µm	Standard reversed-phase column for small molecules. [13]
Mobile Phase A	Water with 0.1% Formic Acid	Acid modifier improves peak shape and suppresses silanol interactions.
Mobile Phase B	Acetonitrile with 0.1% Formic Acid	Common organic solvent for reversed-phase.
Gradient	10% B to 90% B over 15 min	A broad gradient is effective for initial screening of impurities. [14]
Flow Rate	1.0 mL/min	Standard flow rate for a 4.6 mm ID column.
Column Temp.	30 °C	Controlled temperature ensures reproducible retention times.
Injection Vol.	10 µL	
Detector	UV-Vis Diode Array Detector (DAD)	
Wavelength	254 nm	A common wavelength for aromatic compounds; a DAD allows for peak purity analysis.

- System Suitability Test (SST):

- Before running samples, perform at least five replicate injections of a standard solution.
- The relative standard deviation (RSD) for the peak area and retention time should be less than 2.0%, as per USP <621> guidelines.[\[3\]](#)[\[16\]](#)[\[17\]](#)
- Data Analysis:
 - Integrate all peaks in the chromatogram.
 - Calculate the purity by the area percent method: $\text{Purity (\%)} = (\text{Area of Main Peak} / \text{Total Area of All Peaks}) * 100$.
 - Use the DAD to check for peak purity, ensuring the spectrum is consistent across the main peak.

Fourier-Transform Infrared (FTIR) Spectroscopy: Fingerprinting Functional Groups

Expertise & Experience (The "Why"): FTIR provides a rapid and non-destructive method to confirm the presence of key functional groups. For **5-(Trifluoromethoxy)indolin-2-one**, FTIR is used to verify the presence of the N-H bond, the amide C=O (lactone) bond, the aromatic C=C bonds, and the strong C-F and C-O bonds of the trifluoromethoxy group.

Trustworthiness (The "How"): The spectrum is typically acquired on a solid sample using an Attenuated Total Reflectance (ATR) accessory, which requires minimal sample preparation.

Protocol 4.1: FTIR-ATR Analysis

- Sample Preparation: Place a small amount (1-2 mg) of the solid sample directly onto the ATR crystal.
- Instrument Setup:
 - Collect a background spectrum of the clean, empty ATR crystal.
 - Collect the sample spectrum over a range of 4000-400 cm^{-1} .
 - Co-add 16-32 scans to improve the signal-to-noise ratio.

- Data Interpretation:
 - Identify the characteristic absorption bands. Compare the obtained spectrum with reference spectra of similar compounds if available.

Functional Group	Expected Wavenumber (cm ⁻¹)	Vibration Type
N-H (Amide)	~3200 - 3300	Stretching
C-H (Aromatic)	~3000 - 3100	Stretching
C-H (Aliphatic CH ₂)	~2850 - 2960	Stretching
C=O (Amide Lactam)	~1700 - 1730	Stretching (Strong)
C=C (Aromatic)	~1600 & ~1480	Ring Stretching
C-O-C & C-F (-OCF ₃)	~1100 - 1280	Stretching (Very Strong, Broad)

Single Crystal X-ray Crystallography: The Definitive 3D Structure

Expertise & Experience (The "Why"): While the combination of NMR and MS can define the constitution of a molecule, only single-crystal X-ray crystallography can unambiguously determine its three-dimensional structure in the solid state.^{[18][19]} It provides precise bond lengths, bond angles, and information about intermolecular interactions (e.g., hydrogen bonding), which are invaluable for understanding the molecule's behavior and for computational modeling.

Trustworthiness (The "How"): This technique is highly specialized and requires the growth of high-quality, single crystals.

Protocol 5.1: Crystal Growth and Data Collection

- Crystal Growth (Self-Validation): The ability to form a high-quality crystal is in itself a form of purification. Common methods include:

- Slow Evaporation: Dissolve the compound in a suitable solvent (e.g., ethyl acetate, acetone) to near saturation and allow the solvent to evaporate slowly over several days.
- Vapor Diffusion: Place a concentrated solution of the compound in a small vial inside a larger, sealed jar containing a less-soluble "anti-solvent" (e.g., hexane). The anti-solvent vapor slowly diffuses into the solution, reducing the compound's solubility and inducing crystallization.
- Data Collection:
 - Mount a suitable crystal (typically 0.1-0.3 mm in size) on a diffractometer.
 - Collect diffraction data using a monochromatic X-ray source (e.g., Mo or Cu K α).
- Structure Solution and Refinement:
 - The collected data is used to solve the phase problem and generate an electron density map, from which the atomic positions are determined.
 - The structural model is then refined to achieve the best fit with the experimental data. The final output is a crystallographic information file (CIF) containing all structural details.

Conclusion

The analytical characterization of **5-(Trifluoromethoxy)indolin-2-one** requires a synergistic application of multiple orthogonal techniques. NMR and high-resolution mass spectrometry are essential for the initial confirmation of the chemical structure and elemental composition. HPLC provides the critical measure of purity, which is fundamental for any further use. FTIR serves as a rapid check for the presence of key functional groups. Finally, single-crystal X-ray crystallography offers the ultimate, unambiguous determination of the three-dimensional molecular architecture. By following the detailed protocols and principles outlined in this guide, researchers can generate a comprehensive and robust data package, ensuring the scientific integrity of their work and accelerating the development of novel therapeutics based on this important molecular scaffold.

References

- AZoM. (2017). Using Benchtop ^{19}F NMR to Evaluate Fluoroorganic Compounds. Available at: [\[Link\]](#)
- Wodstrchill, F. et al. (2018). Prediction of ^{19}F NMR Chemical Shifts for Fluorinated Aromatic Compounds. PMC. Available at: [\[Link\]](#)
- ResearchGate. Series of ^{19}F NMR spectra recorded during the process of warming a.... Available at: [\[Link\]](#)
- Bio-protocol. Prediction of ^{19}F NMR Chemical Shifts for Fluorinated Aromatic Compounds. Available at: [\[Link\]](#)
- Chemistry LibreTexts. (2023). Mass Spectrometry - Fragmentation Patterns. Available at: [\[Link\]](#)
- McEwen, C. N. et al. (2018). Understanding the Electrospray Ionization Response Factors of Per- and Poly-Fluoroalkyl Substances (PFAS). PMC. Available at: [\[Link\]](#)
- U.S. Pharmacopeia. <621> CHROMATOGRAPHY. Available at: [\[Link\]](#)
- ResearchGate. HPLC Analysis of Oxindole Alkaloids in Uncaria Tomentosa: Sample Preparation and Analysis Optimisation by Factorial Design. Available at: [\[Link\]](#)
- Khan, A. et al. (2012). Development and Validation of a Reversed-phase HPLC Method for the Determination of Hydroxybenzene in a Cream Formulation. PMC. Available at: [\[Link\]](#)
- IUCr Journals. (2023). Single-crystal quality data from polycrystalline samples: finding the needle in the haystack. Available at: [\[Link\]](#)
- ResearchGate. (PDF) Electrospray Ionization Mass Spectrometry for the Quantification of Inorganic Cations and Anions. Available at: [\[Link\]](#)
- PubMed. HPLC analysis of oxindole alkaloids in Uncaria tomentosa: sample preparation and analysis optimisation by factorial design. Available at: [\[Link\]](#)
- Chromatography Online. (2016). A Universal Reversed-Phase HPLC Method for Pharmaceutical Analysis. Available at: [\[Link\]](#)

- PubMed Central. Accurate and Efficient Structure Elucidation from Routine One-Dimensional NMR Spectra Using Multitask Machine Learning. Available at: [\[Link\]](#)
- International Journal of Pharmaceutical Sciences. SYNTHESIS AND EVALUATION OF NEW BIS ISATIN MANNICH BASE DERIVATIVES AGAINST ANTIBACTERIAL ACTIVITY. Available at: [\[Link\]](#)
- ACS Publications. (2019). High-Sensitivity Elemental Mass Spectrometry of Fluorine by Ionization in Plasma Afterglow. Available at: [\[Link\]](#)
- FDA. (2021). Q2(R1) Validation of Analytical Procedures: Text and Methodology Guidance for Industry. Available at: [\[Link\]](#)
- RSC Publishing. (2021). A framework for automated structure elucidation from routine NMR spectra. Available at: [\[Link\]](#)
- ResearchGate. 239315 PDFs | Review articles in SINGLE CRYSTAL X-RAY DIFFRACTION. Available at: [\[Link\]](#)
- ResearchGate. Recovery of the HPLC method for the determination of oxindole alkaloids. Available at: [\[Link\]](#)
- ResearchGate. Characteristic FTIR peaks of metal complexes | Download Table. Available at: [\[Link\]](#)
- USP. <621> CHROMATOGRAPHY. Available at: [\[Link\]](#)
- Chemguide. mass spectra - fragmentation patterns. Available at: [\[Link\]](#)
- MDPI. (2022). Development and Validation of a Reversed-Phase HPLC Method with UV Detection for the Determination of L-Dopa in Vicia faba L. Broad Beans. Available at: [\[Link\]](#)
- cromlab-instruments.es. CHEMISTRY IN DROPLETS: FLUORINATION. Available at: [\[Link\]](#)
- Excillum. Small molecule crystallography. Available at: [\[Link\]](#)
- Chromatography Online. (2024). Are You Sure You Understand USP <621>?. Available at: [\[Link\]](#)

- NIH. (2022). Application of FT-IR spectroscopy and chemometric technique for the identification of three different parts of *Camellia nitidissima* and discrimination of its authenticated product. Available at: [\[Link\]](#)
- ResearchGate. (2016). Rapid determination of oxindole alkaloids in Cat's claw by HPLC using ionic liquid-based microwave-assisted extraction and silica monolithic column. Available at: [\[Link\]](#)
- Science Ready. Mass Spectrometry Fragmentation Patterns – HSC Chemistry. Available at: [\[Link\]](#)
- ResearchGate. (PDF) Development and validation of a reverse phase HPLC method for simultaneous estimation of some prills in drug forms. Available at: [\[Link\]](#)
- Agilent. Understanding the Latest Revisions to USP <621>. Available at: [\[Link\]](#)
- European Medicines Agency. (2022). ICH Topic Q 2 (R1) - Validation of analytical procedures: text and methodology. Available at: [\[Link\]](#)
- <http://ejournal.upi.edu>. (2019). How to Read and Interpret FTIR Spectroscopy of Organic Material Indonesian Journal of Science & Technology. Available at: [\[Link\]](#)
- Technology Networks. HPLC Method Development and Validation for Pharmaceutical Analysis. Available at: [\[Link\]](#)
- Wiley Online Library. Strategies and Tools for Structure Determination of Natural Products Using Modern Methods of NMR Spectroscopy. Available at: [\[Link\]](#)
- PubMed. Surfactants usable for electrospray ionization mass spectrometry. Available at: [\[Link\]](#)
- Chemical Engineering Transactions. Using High Performance Liquid Chromatography to Analyse Indoline Degradation during Lead Bioremoval. Available at: [\[Link\]](#)
- Wikipedia. Fragmentation (mass spectrometry). Available at: [\[Link\]](#)
- Scribd. USP-NF 621 Chromatography | PDF. Available at: [\[Link\]](#)

- PubMed. (2012). An Experimental and Theoretical Study on Fragmentation of Protonated N-(2-pyridinylmethyl)indole in Electrospray Ionization Mass Spectrometry. Available at: [\[Link\]](#)
- Wiley Online Library. Small Molecule X-ray Crystal Structures at a Crossroads. Available at: [\[Link\]](#)
- AZoM. (2024). NMR Techniques Relevant to Small Molecule Structure Elucidation. Available at: [\[Link\]](#)
- MDPI. (2023). FTIR Analysis of the Functional Group Composition of Coal Tar Residue Extracts and Extractive Residues. Available at: [\[Link\]](#)
- FDA. Q2(R1) Validation of Analytical Procedures: Text and Methodology. Available at: [\[Link\]](#)
- ResearchGate. Q2(R1) Validation of Analytical Procedures: An Implementation Guide. Available at: [\[Link\]](#)
- ResearchGate. (2017). How to elucidate the structure using NMR chemical shifts?. Available at: [\[Link\]](#)
- Supporting Information. 2 - Supporting Information. Available at: [\[Link\]](#)
- European Medicines Agency. (2022). ICH Q2(R2) Validation of analytical procedures - Scientific guideline. Available at: [\[Link\]](#)

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Sources

- 1. Accurate and Efficient Structure Elucidation from Routine One-Dimensional NMR Spectra Using Multitask Machine Learning - PMC [\[pmc.ncbi.nlm.nih.gov\]](https://pubmed.ncbi.nlm.nih.gov/)
- 2. ijpsjournal.com [\[ijpsjournal.com\]](#)
- 3. usp.org [\[usp.org\]](#)

- 4. Q2(R1) Validation of Analytical Procedures: Text and Methodology Guidance for Industry | FDA [[fda.gov](https://www.fda.gov)]
- 5. [fda.gov](https://www.fda.gov) [[fda.gov](https://www.fda.gov)]
- 6. [azom.com](https://www.azom.com) [[azom.com](https://www.azom.com)]
- 7. Prediction of ¹⁹F NMR Chemical Shifts for Fluorinated Aromatic Compounds - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov)]
- 8. Understanding the Electrospray Ionization Response Factors of Per- and Poly-Fluoroalkyl Substances (PFAS) - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov)]
- 9. [researchgate.net](https://www.researchgate.net) [[researchgate.net](https://www.researchgate.net)]
- 10. chem.libretexts.org [chem.libretexts.org]
- 11. chemguide.co.uk [chemguide.co.uk]
- 12. scienceready.com.au [scienceready.com.au]
- 13. Development and Validation of a Reversed-phase HPLC Method for the Determination of Hydroxybenzene in a Cream Formulation - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov)]
- 14. [pharmtech.com](https://www.pharmtech.com) [[pharmtech.com](https://www.pharmtech.com)]
- 15. [researchgate.net](https://www.researchgate.net) [[researchgate.net](https://www.researchgate.net)]
- 16. <621> CHROMATOGRAPHY [[drugfuture.com](https://www.drugfuture.com)]
- 17. [agilent.com](https://www.agilent.com) [[agilent.com](https://www.agilent.com)]
- 18. [rigaku.com](https://www.rigaku.com) [[rigaku.com](https://www.rigaku.com)]
- 19. [excillum.com](https://www.excillum.com) [[excillum.com](https://www.excillum.com)]
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